

Comparative Analysis of Jasmane Effects on Aphid Species: A Guide for Researchers

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A comprehensive review of experimental data reveals significant repellent and anti-feedant effects of jasmane compounds on a variety of aphid species. This guide synthesizes key findings on the behavioral and physiological impacts, details experimental methodologies, and outlines the current understanding of the signaling pathways involved.

While the majority of published research has focused on *cis*-jasmane, this document provides a comparative analysis of its effects across different aphid species, acknowledging the limited availability of specific data for **trans-jasmane**. The structural similarity between these isomers suggests that their biological activities may be comparable, though further research is needed to confirm the specific effects of **trans-jasmane**.

Quantitative Effects of *cis*-Jasmane on Aphid Behavior and Physiology

cis-Jasmane has been demonstrated to be a potent modulator of aphid behavior, primarily acting as a repellent and deterrent to settling and feeding. The following tables summarize the quantitative data from various studies on different aphid species.

Table 1: Behavioral Responses of Aphid Species to *cis*-Jasmane

Aphid Species	Experimental Setup	Key Findings
Myzus persicae (Green Peach Aphid)	Four-arm olfactometer bioassay	Repelled by volatiles from Arabidopsis thaliana plants treated with cis-jasmone.[1]
Settlement bioassay	Significantly lower settlement on Brassica napus, Brassica rapa, and Brassica oleracea cultivars treated with cis-jasmone compared to control plants.[2]	
Lipaphis erysimi (Turnip Aphid)	Four-arm olfactometer bioassay	Attracted to volatiles of cis-jasmone-treated Arabidopsis thaliana plants.[1]
Nasonovia ribisnigri (Currant-Lettuce Aphid)	Four-arm olfactometer & field trapping	Significantly repelled by (Z)-jasmone in laboratory choice tests. Catches in visually attractive water traps were reduced by 34% with the slow release of (Z)-jasmone.[3]
Phorodon humuli (Damson-Hop Aphid)	Field trapping	Catches in yellow water traps were reduced by 34% in the presence of (Z)-jasmone.[3]
Cereal Aphids (mixed populations incl. Metopolophium dirhodum)	Field trials on winter wheat	Aphid numbers were consistently lower in plots sprayed with (Z)-jasmone.

Table 2: Physiological Effects of cis-Jasmone on Myzus persicae

Host Plant Cultivar (Brassica sp.)	Parameter Measured	Effect of cis-Jasmone Treatment
Wesway, Pak choi, English Giant, Samurai, Turnip Rutabaga, Chinese kale	Nymph Production (after 48h)	Significant reduction in the number of nymphs produced on treated plants.
Wesway, Pak choi, English Giant, Samurai, Turnip Rutabaga, Chinese kale	Aphid Settlement (after 24h)	Significant reduction in the number of settled aphids on all tested cultivars.

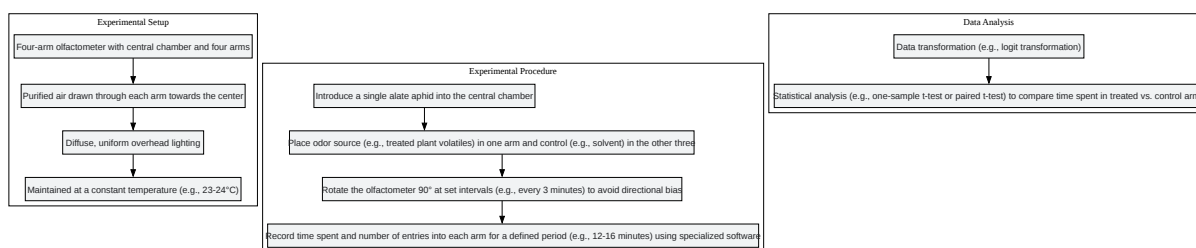
Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. The following are protocols for key experiments cited in the literature on jasmone effects on aphids.

Four-Arm Olfactometer Bioassay

This bioassay is used to assess the behavioral response of aphids to volatile organic compounds.

Experimental Workflow:



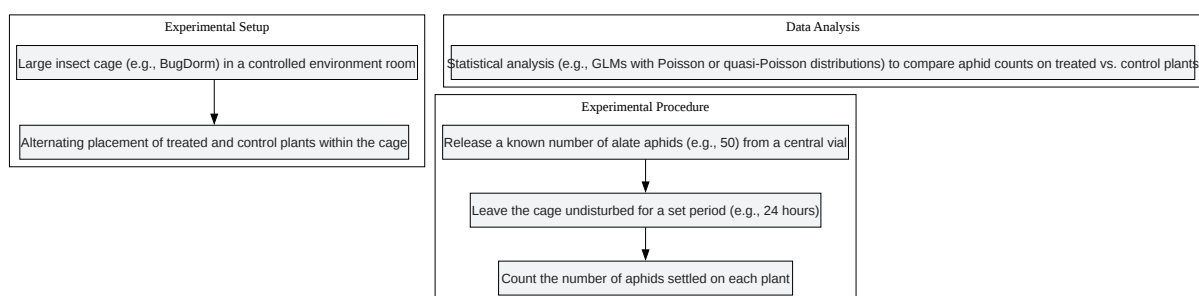
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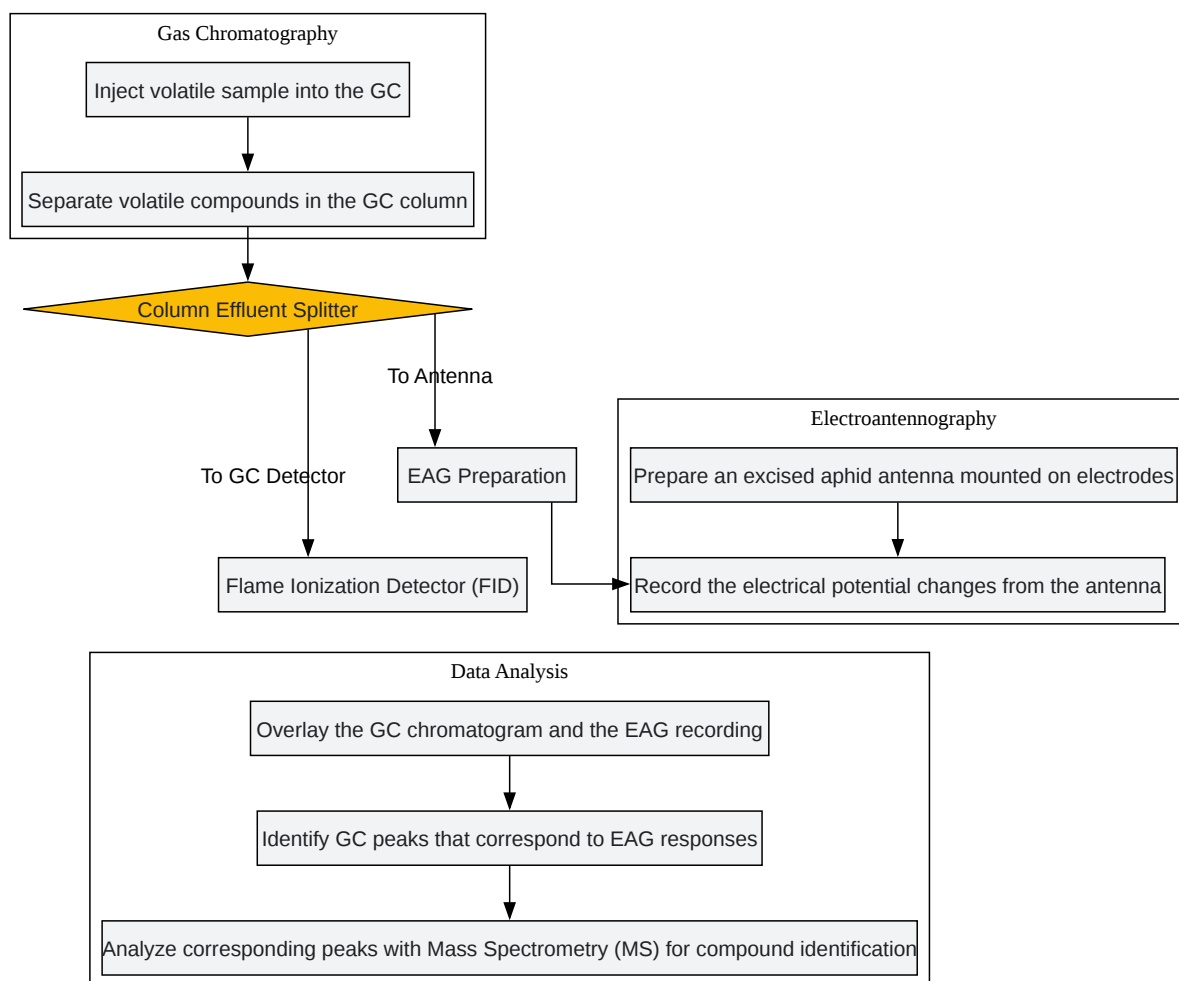
Caption: Workflow for a typical four-arm olfactometer bioassay.

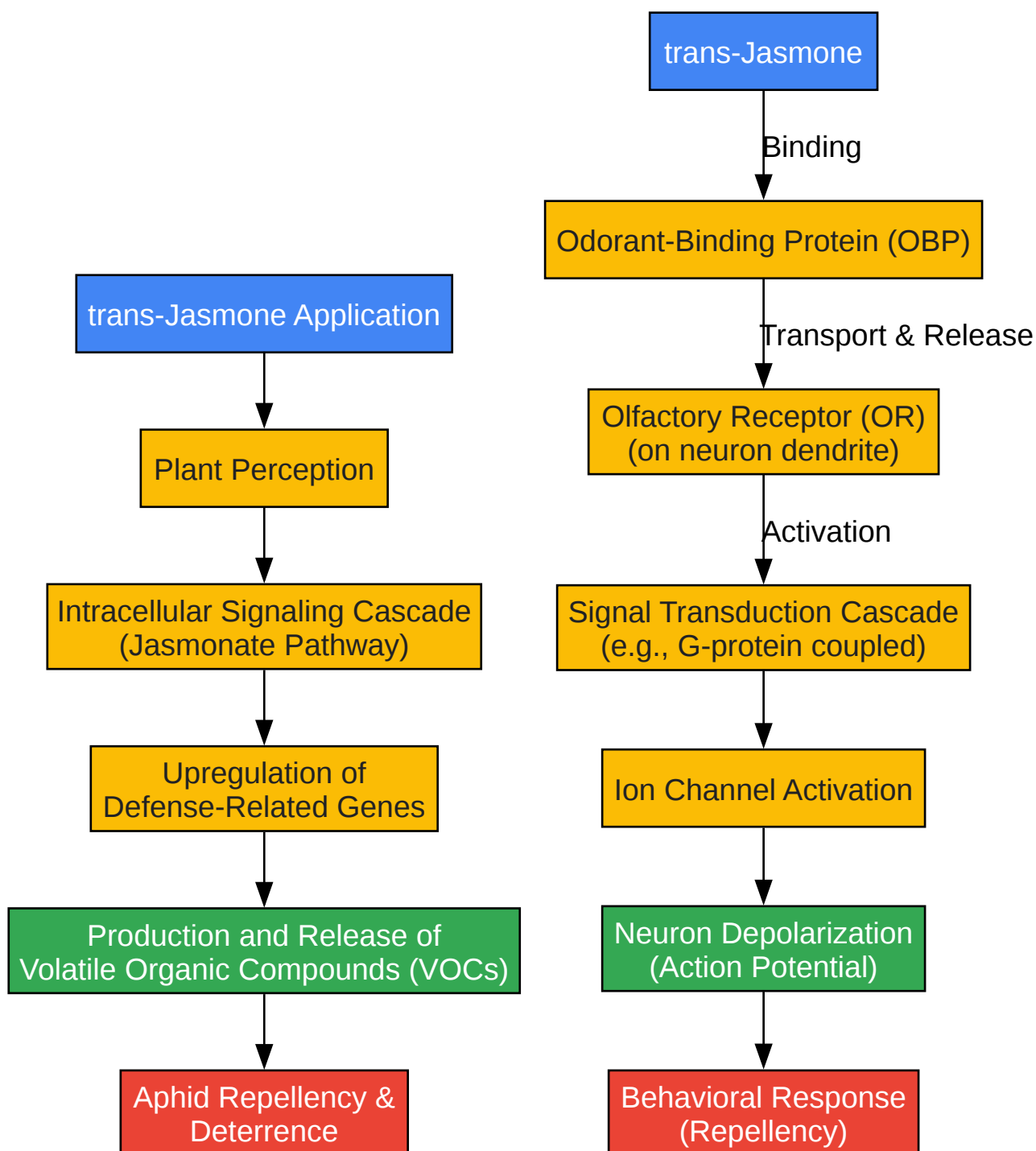
Aphid Settlement Bioassay

This experiment evaluates the preference of aphids to settle on treated versus untreated plants over a longer duration.

Experimental Workflow:







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